

Technical Guide: Potassium Azide-15N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium Azide-15N

Cat. No.: B13413839

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Potassium Azide-15N** ($K^{15}NN_2$), a stable isotope-labeled compound increasingly utilized in advanced scientific research and drug development. This document details its core properties, outlines experimental protocols for its synthesis and application, and presents key data in a structured format for ease of reference.

Core Concepts and Molecular Properties

Potassium Azide-15N is an inorganic compound where one of the three nitrogen atoms in the azide anion is the stable isotope ^{15}N . This isotopic labeling provides a powerful tool for tracing the metabolic fate of molecules, elucidating reaction mechanisms, and enhancing analytical detection in techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

The incorporation of ^{15}N , which has a nuclear spin of one-half, offers advantages in NMR spectroscopy by providing narrower line widths compared to the more abundant ^{14}N , which has an integer nuclear spin. This property is particularly valuable in studying the structure and dynamics of biomolecules and in the development of novel imaging agents.

Quantitative Data Summary

The key quantitative data for **Potassium Azide-15N** and its constituent isotopes are summarized in the table below. The molecular weight is calculated based on the most abundant isotopes of potassium and the inclusion of one ^{15}N atom.

Property	Value
Molecular Formula	K^{15}NN_2
Molecular Weight	82.11 g/mol
Atomic Weight of K	39.0983 u
Atomic Weight of ^{14}N	14.003074 u
Atomic Weight of ^{15}N	15.0001088983 u
Appearance	Off-White Solid

Experimental Protocols

This section details representative experimental protocols for the synthesis of **Potassium Azide- ^{15}N** and its application in the synthesis of an isotopically labeled drug intermediate. These protocols are based on established chemical principles for the synthesis of azides and their use in organic chemistry.

Synthesis of Potassium Azide- ^{15}N

The synthesis of **Potassium Azide- ^{15}N** can be achieved through the diazotization of a hydrazine derivative with a ^{15}N -labeled nitrosating agent, followed by decomposition of the resulting intermediate. A common precursor is sodium nitrite- ^{15}N .

Materials:

- Hydrazine sulfate
- Sodium hydroxide (NaOH)
- Sodium nitrite- ^{15}N ($\text{Na}^{15}\text{NO}_2$)
- Sulfuric acid (H_2SO_4)
- Potassium hydroxide (KOH)
- Diethyl ether

- Distilled water

Procedure:

- **Preparation of Hydrazoic Acid-¹⁵N:** In a well-ventilated fume hood, a solution of sodium nitrite-¹⁵N is prepared in water. This solution is slowly added to a stirred, acidic solution of hydrazine sulfate at a low temperature (0-5 °C). This reaction generates hydrazoic acid-¹⁵N (H¹⁵NN₂) in situ.
- **Neutralization:** The resulting acidic solution containing hydrazoic acid-¹⁵N is carefully neutralized with a solution of potassium hydroxide. The neutralization should be performed slowly and with cooling to control the exothermic reaction.
- **Isolation:** The aqueous solution is then concentrated under reduced pressure to crystallize the **Potassium Azide-15N**. The crystals can be collected by filtration, washed with a small amount of cold water and then diethyl ether, and dried under vacuum.

Application in the Synthesis of Labeled Tazobactam Intermediate

Potassium Azide-15N is a valuable precursor for introducing a ¹⁵N-labeled triazole moiety into drug molecules. A key application is in the synthesis of isotopically labeled Tazobactam, a β-lactamase inhibitor. The following is a representative protocol for the synthesis of a key intermediate.

Materials:

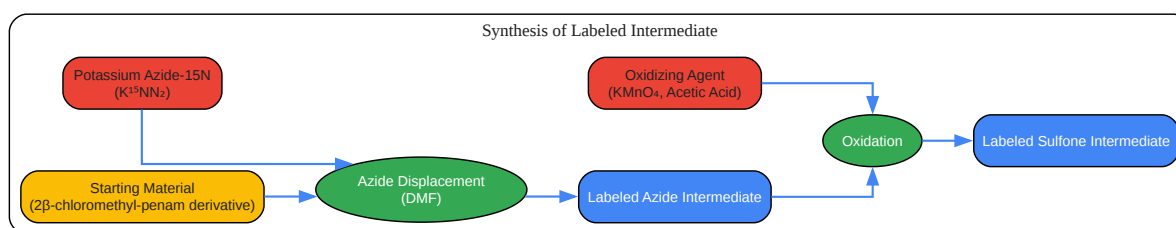
- 2β-chloromethyl-2α-methylpenam-3α-carboxylate diphenylmethyl ester
- **Potassium Azide-15N** (K¹⁵NN₂)
- Dimethylformamide (DMF)
- Potassium permanganate (KMnO₄)
- Acetic acid

Procedure:

- **Azide Displacement:** The starting material, 2 β -chloromethyl-2 α -methylpenam-3 α -carboxylate diphenylmethyl ester, is dissolved in DMF. To this solution, **Potassium Azide-15N** is added, and the mixture is stirred at room temperature. The reaction results in the displacement of the chloride with the ¹⁵N-labeled azide group, forming 2 β -(azido-¹⁵N)-methyl-2 α -methylpenam-3 α -carboxylate diphenylmethyl ester.
- **Oxidation:** The product from the previous step is then oxidized. A mixture of potassium permanganate in aqueous acetic acid is added to the reaction mixture. This oxidation step converts the sulfide in the penam core to a sulfone, yielding 2 β -(azido-¹⁵N)-methyl-2 α -methylpenam-3 α -carboxylate diphenylmethyl ester-1,1-dioxide. This intermediate can then be further processed to form the final labeled Tazobactam molecule.

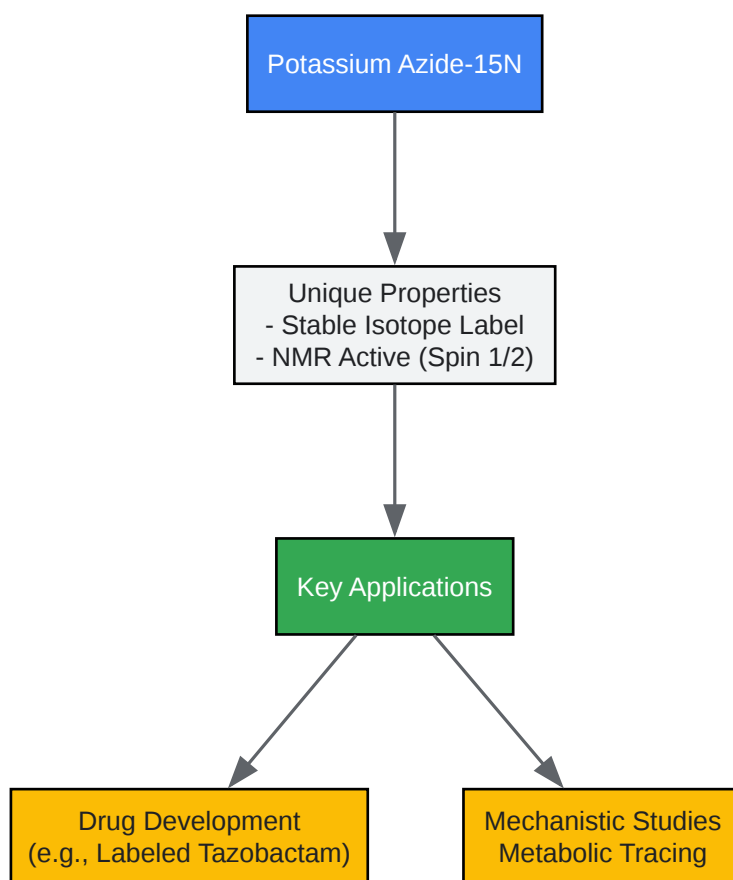
Visualizations

The following diagrams illustrate the logical workflow for the synthesis of a ¹⁵N-labeled drug intermediate using **Potassium Azide-15N**.



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Caption: Workflow for the synthesis of a ¹⁵N-labeled Tazobactam intermediate.



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Caption: Logical relationship of **Potassium Azide-15N** properties and applications.

- To cite this document: BenchChem. [Technical Guide: Potassium Azide-15N]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13413839#potassium-azide-15n-molecular-weight\]](https://www.benchchem.com/product/b13413839#potassium-azide-15n-molecular-weight)

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